

# Application Notes and Protocols: Tellurium-122 in Gamma Imaging

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## Compound of Interest

Compound Name:	Tellurium-122
Cat. No.:	B082960

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These application notes detail the use of **Tellurium-122** as a starting material for the production of radioiodine isotopes, primarily Iodine-123, for use in gamma imaging applications such as Single-Photon Emission Computed Tomography (SPECT). While **Tellurium-122** itself is a stable isotope and not directly used for imaging, its role as a target material in cyclotron production is critical for nuclear medicine.

## Section 1: Overview of Tellurium-122 Applications

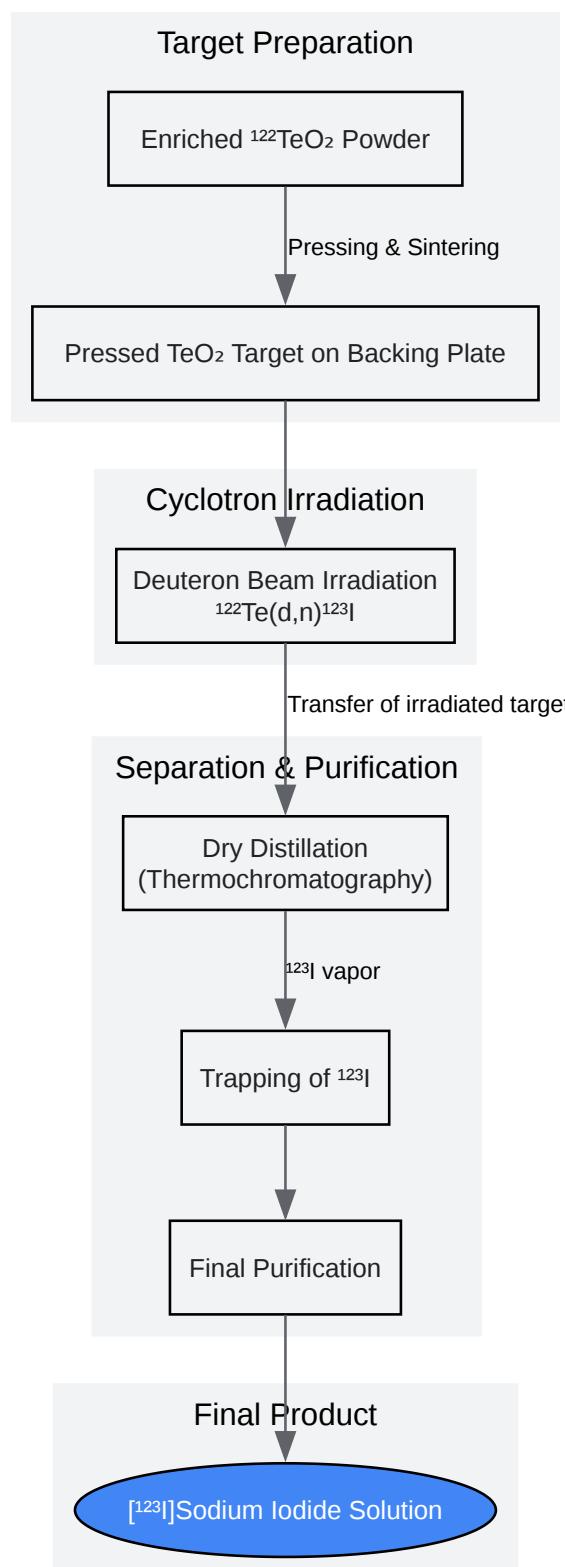
**Tellurium-122** (<sup>122</sup>Te) serves as a crucial precursor in the production of radioisotopes for medical imaging. Its primary application in the context of gamma imaging is as a target material for cyclotron-based production of Iodine-123 (<sup>123</sup>I), a widely used radionuclide for SPECT imaging.<sup>[1]</sup> The nuclear reaction <sup>122</sup>Te(d,n)<sup>123</sup>I is a notable production route.<sup>[2][3]</sup> Although less common, the production of the short-lived positron emitter Iodine-122 (<sup>122</sup>I, half-life of 3.6 minutes) from <sup>122</sup>Te is also possible.<sup>[4][5]</sup> Due to its very short half-life, the clinical utility of <sup>122</sup>I is limited.

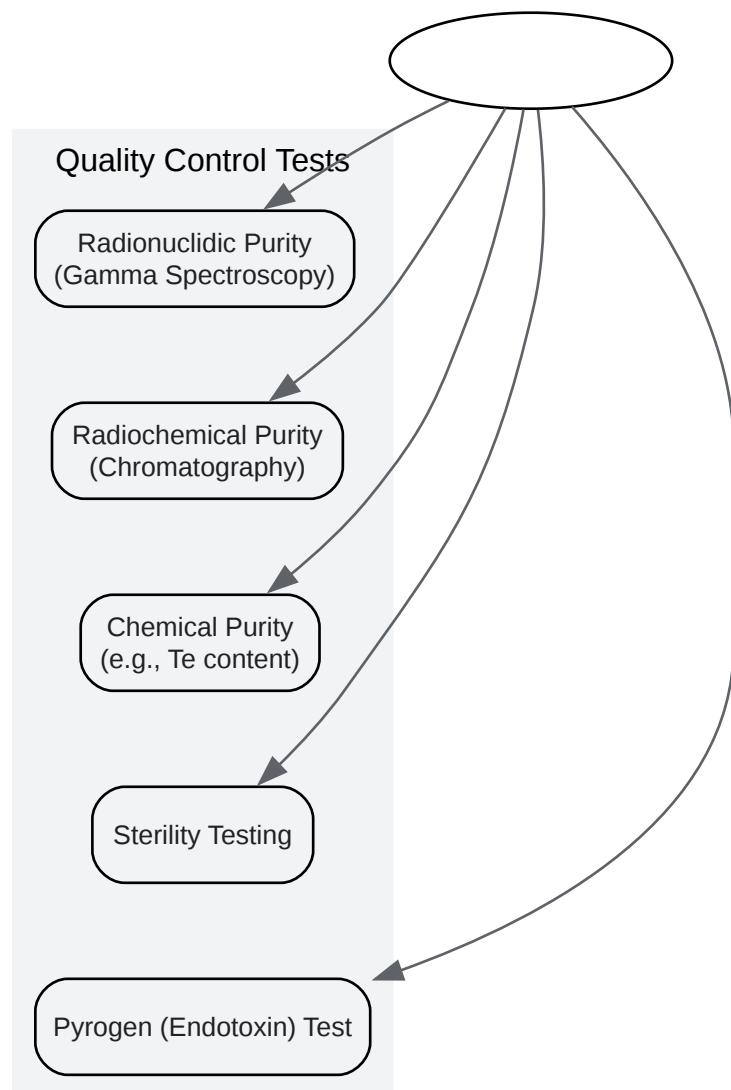
The resulting <sup>123</sup>I is then incorporated into various radiopharmaceuticals for diagnostic imaging of a range of physiological and pathological conditions, with thyroid imaging being the most prominent application.<sup>[6][7]</sup>

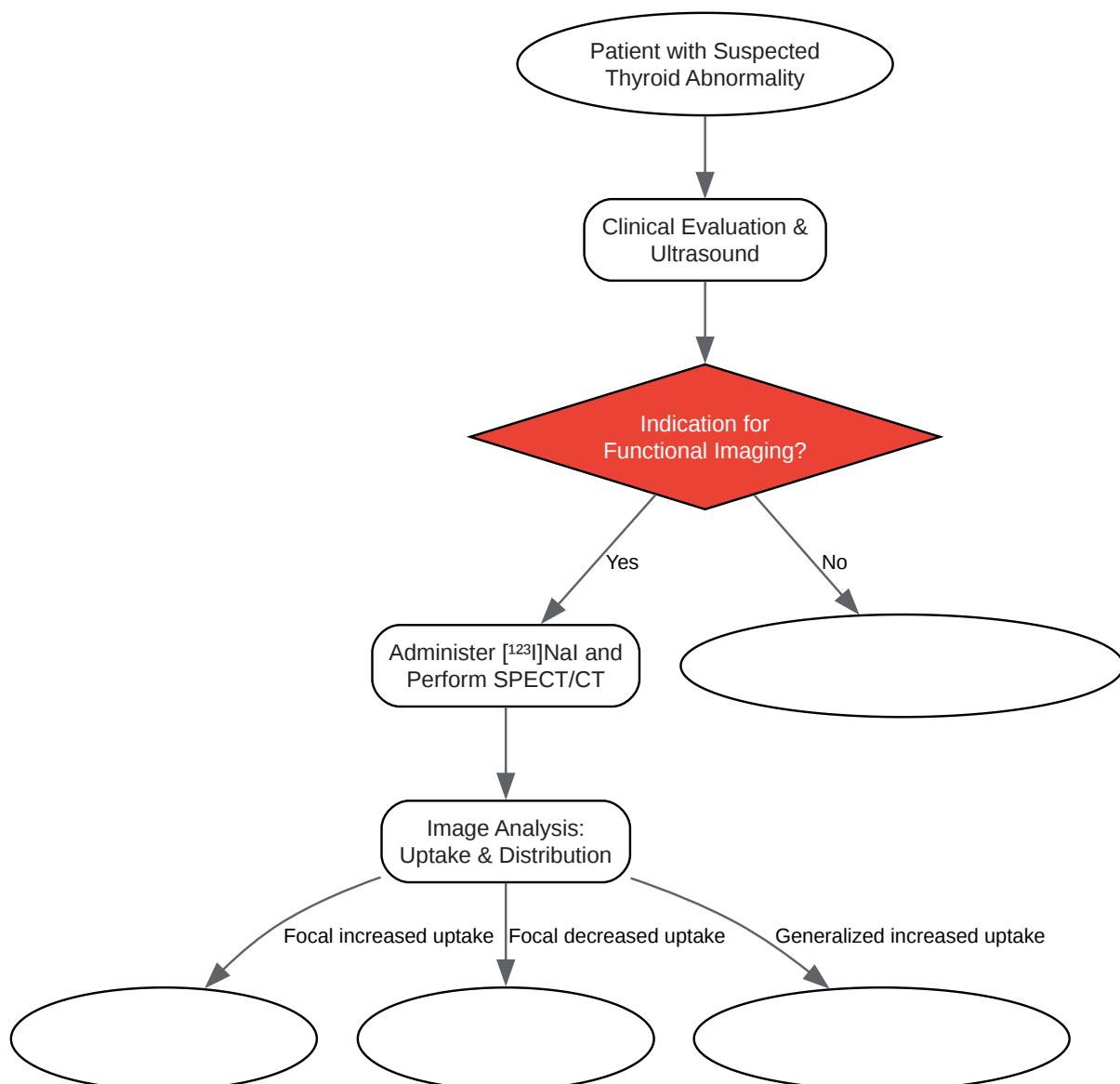
## Section 2: Production of Iodine-123 from Tellurium-122

The production of high-purity  $^{123}\text{I}$  for medical use is a multi-step process that involves target preparation, cyclotron irradiation, and subsequent separation and purification of the radioiodine.

### Experimental Workflow: $^{123}\text{I}$ Production







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## References

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